

# A Comparative Guide to Cy3.5 Maleimide for Super-Resolution Microscopy

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## Compound of Interest

Compound Name: Cy3.5 maleimide

Cat. No.: B12367600

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Cy3.5 maleimide**'s performance in super-resolution microscopy, particularly in Stochastic Optical Reconstruction Microscopy (STORM). We will delve into its photophysical properties and compare it with other commonly used maleimide-functionalized fluorescent dyes. This guide also offers detailed experimental protocols for antibody conjugation and STORM imaging to assist researchers in optimizing their super-resolution experiments.

## Performance Overview of Cy3.5 Maleimide

Cy3.5 is a cyanine dye that exhibits fluorescence in the orange-red region of the spectrum, making it a suitable candidate for multicolor super-resolution imaging. Its maleimide functionality allows for specific covalent labeling of thiol groups on proteins and other biomolecules. In the context of STORM, the performance of a fluorophore is critically dependent on its photoswitching characteristics, including the number of photons emitted per switching event, the on-off duty cycle, and its photostability.

A key study by Dempsey et al. (2011) provides a quantitative characterization of a wide range of organic dyes for STORM, including Cy3.5. The data from this study offers valuable insights

into the performance of Cy3.5 in a standardized STORM imaging buffer containing a glucose oxidase and catalase oxygen-scavenging system and a thiol, such as mercaptoethylamine (MEA).

## Quantitative Performance Data

The following table summarizes the key photophysical properties of Cy3.5 and compares it with other popular fluorescent dyes used in super-resolution microscopy. The data is adapted from the work of Dempsey et al. (2011), where the dyes were conjugated to antibodies and their performance evaluated in a dSTORM buffer.

| Fluorophore     | Excitation Max (nm) | Emission Max (nm) | Molar Extinction Coefficient ( $\text{cm}^{-1}\text{M}^{-1}$ ) | Quantum Yield | Photons per Switching Event (in MEA buffer) | On-Off Duty Cycle (in MEA buffer) |
|-----------------|---------------------|-------------------|----------------------------------------------------------------|---------------|---------------------------------------------|-----------------------------------|
| Cy3.5           | 581                 | 596               | 150,000                                                        | 0.15          | ~4,968                                      | ~0.0017                           |
| Alexa Fluor 568 | 578                 | 603               | 91,300                                                         | 0.61          | ~2,826                                      | ~0.0006                           |
| CF®568          | 562                 | 583               | 100,000                                                        | 0.73          | -                                           | -                                 |
| Cy3B            | 558                 | 572               | 130,000                                                        | 0.67          | ~1,365                                      | ~0.0004                           |
| Atto 565        | 563                 | 592               | 120,000                                                        | 0.90          | ~19,714                                     | ~0.0006                           |

Note: The data for Photons per Switching Event and On-Off Duty Cycle are based on performance in a specific STORM buffer (MEA). Performance may vary with different buffer compositions. Data for CF®568 was not available in the referenced comparative study.

## Experimental Protocols

### Antibody Labeling with Cy3.5 Maleimide

This protocol outlines the steps for conjugating **Cy3.5 maleimide** to antibodies for use in super-resolution microscopy.

#### Materials:

- Antibody of interest (1-5 mg/mL in amine-free buffer, e.g., PBS)
- **Cy3.5 maleimide**
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Reducing agent (e.g., TCEP or DTT)
- Size-exclusion chromatography column (e.g., Sephadex G-25)
- Phosphate-buffered saline (PBS), pH 7.2-7.4

#### Procedure:

- **Antibody Preparation:** If the antibody does not have free thiol groups, reduce disulfide bonds by incubating with a 10-fold molar excess of TCEP for 30 minutes at room temperature. If using DTT, it must be removed by a desalting column before adding the dye.
- **Dye Preparation:** Dissolve **Cy3.5 maleimide** in a small amount of anhydrous DMF or DMSO to prepare a 10 mM stock solution.
- **Conjugation Reaction:** Add a 10- to 20-fold molar excess of the **Cy3.5 maleimide** stock solution to the antibody solution. Incubate the reaction for 2 hours at room temperature or overnight at 4°C, protected from light.
- **Purification:** Separate the labeled antibody from the free dye using a size-exclusion chromatography column equilibrated with PBS. Collect the first colored fraction, which contains the conjugated antibody.
- **Degree of Labeling (DOL) Determination:** Calculate the DOL by measuring the absorbance of the conjugate at 280 nm (for the protein) and at the absorbance maximum of Cy3.5 (~581 nm).

## dSTORM Imaging Protocol

This protocol provides a general workflow for performing dSTORM imaging with Cy3.5-labeled antibodies.

Materials:

- Cy3.5-labeled antibody
- Imaging buffer (see composition below)
- Microscope slides and coverslips
- Total Internal Reflection Fluorescence (TIRF) microscope equipped for STORM

Imaging Buffer Composition:

A common STORM imaging buffer consists of:

- 10 mM Tris-HCl (pH 8.0)
- 50 mM NaCl
- 10% (w/v) Glucose
- 500 µg/mL Glucose Oxidase
- 40 µg/mL Catalase
- 10-100 mM Mercaptoethylamine (MEA)

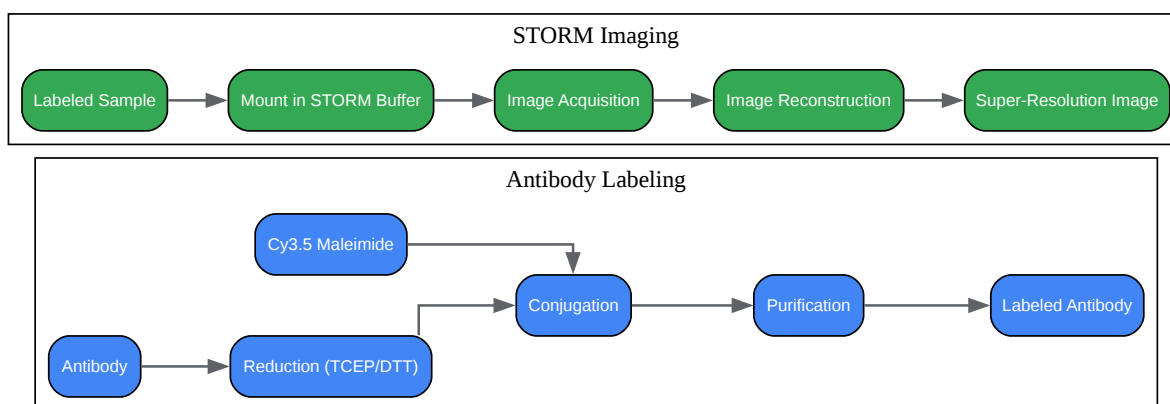
Procedure:

- **Sample Preparation:** Prepare your biological sample and perform immunolabeling with the Cy3.5-conjugated antibody according to standard protocols.
- **Mounting:** Mount the sample in the STORM imaging buffer. Seal the coverslip to prevent oxygen from entering.
- **Image Acquisition:**

- Use a laser line close to the excitation maximum of Cy3.5 (e.g., 561 nm) to excite the fluorophores.
- Illuminate the sample with high laser power to drive most of the fluorophores into a dark state.
- Acquire a series of images (typically thousands to tens of thousands of frames) at a high frame rate.
- A low-power UV or violet laser (e.g., 405 nm) can be used to reactivate the fluorophores from the dark state.
- Image Reconstruction: Process the acquired image series with a localization algorithm to identify the precise coordinates of each blinking event. Reconstruct the final super-resolution image from these localizations.

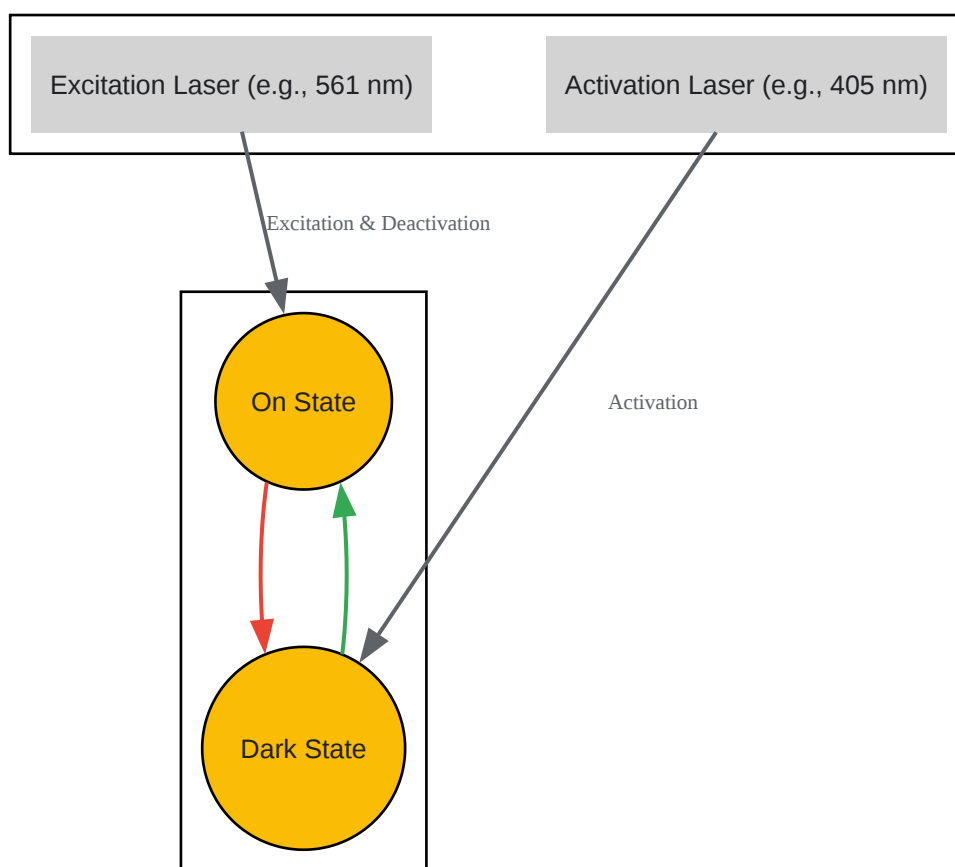
## Visualizing the Workflow

Below are diagrams illustrating the key experimental workflows described in this guide.



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*Experimental workflow for **Cy3.5 maleimide** in STORM.*



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*Principle of photoswitching in dSTORM.*

## Comparison with Alternatives

**Cy3.5 Maleimide** vs. Alexa Fluor 568 Maleimide:

- **Brightness:** Alexa Fluor 568 has a significantly higher quantum yield than Cy3.5, suggesting it is inherently brighter.
- **Photon Budget:** In the study by Dempsey et al., Cy3.5 yielded a higher number of photons per switching event compared to Alexa Fluor 568 in an MEA-containing buffer. This is a critical parameter for localization precision in STORM.
- **Duty Cycle:** Cy3.5 exhibited a slightly higher on-off duty cycle than Alexa Fluor 568. A lower duty cycle is generally preferred in STORM to ensure that only a sparse subset of fluorophores is active at any given time.

**Cy3.5 Maleimide vs. CF®568 Maleimide:**

- Direct comparative data for CF®568 in the same context as the Dempsey et al. study is not readily available. However, CF® dyes are generally known for their high brightness and photostability. Further head-to-head comparisons would be necessary to definitively assess their relative performance in STORM.

**Cy3.5 Maleimide vs. Cy3B Maleimide:**

- Brightness and Photostability: Cy3B is known for its improved photostability and higher quantum yield compared to the parent Cy3 dye.
- Photon Budget: Cy3.5 showed a substantially higher photon output per switching event than Cy3B in the comparative study.

## Conclusion

**Cy3.5 maleimide** is a viable fluorescent probe for super-resolution microscopy, particularly for dSTORM imaging. Its key advantage lies in a relatively high number of photons per switching event in a standard thiol-containing imaging buffer, which can contribute to high localization precision. However, its quantum yield is lower than some of its competitors, such as Alexa Fluor 568.

The choice of fluorophore will ultimately depend on the specific requirements of the experiment. For applications where maximizing the photon budget per localization is critical, **Cy3.5 maleimide** presents a strong option. For experiments prioritizing overall brightness, other dyes like Alexa Fluor 568 or CF® dyes might be more suitable. Researchers are encouraged to test a few different fluorophores under their specific experimental conditions to determine the optimal probe for their super-resolution imaging needs.

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